

An In-depth Technical Guide to p60c-src Substrate II

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: p60c-src substrate II

Cat. No.: B070318

[Get Quote](#)

This technical guide provides a comprehensive overview of **p60c-src Substrate II**, a synthetic peptide widely utilized in the study of the p60c-src protein tyrosine kinase. This document is intended for researchers, scientists, and drug development professionals engaged in signal transduction and oncology research.

Introduction to p60c-src

The p60c-src proto-oncogene encodes a 60 kDa non-receptor tyrosine kinase that plays a pivotal role in the regulation of a multitude of cellular processes. As a member of the Src family of kinases, it is implicated in cell proliferation, differentiation, survival, and migration. Dysregulation of p60c-src activity has been linked to the development and progression of various human cancers, making it a significant target for therapeutic intervention. The kinase activity of p60c-src is tightly controlled through phosphorylation and protein-protein interactions, mediated by its distinct functional domains, including the SH1 (catalytic), SH2, and SH3 domains.

p60c-src Substrate II: A Tool for Kinase Activity Assessment

p60c-src Substrate II is an efficient and specific synthetic pentapeptide substrate designed for the in vitro assessment of p60c-src kinase activity. Its defined sequence and

- To cite this document: BenchChem. [An In-depth Technical Guide to p60c-src Substrate II]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b070318#p60c-src-substrate-ii-sequence-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com